

# Epinine vs. N-methyldopamine: A Guide to Terminology in Scientific Literature

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## Compound of Interest

Compound Name: *Epinine*

Cat. No.: *B195452*

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For researchers, scientists, and drug development professionals navigating the landscape of catecholamine research, the terms "**epinine**" and "N-methyldopamine" frequently appear. While often used interchangeably, understanding the nuances of their application and historical context can provide clarity in literature review and scientific communication. This guide offers an objective comparison of these terms, supported by experimental data, to elucidate their synonymous nature and contextual preferences in scientific discourse.

## At a Glance: Two Names, One Compound

**Epinine** and N-methyldopamine refer to the exact same chemical entity: 4-[2-(methylamino)ethyl]benzene-1,2-diol. This is confirmed by identical chemical identifiers across major databases.

Identifier	Value
Chemical Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>2</sub>
IUPAC Name	4-[2-(methylamino)ethyl]benzene-1,2-diol
CAS Number	501-15-5
PubChem CID	4382[1]

The compound is a catecholamine structurally related to the neurotransmitter dopamine, with the distinction of a methyl group on the amine side chain. It is a naturally occurring compound

found in some plants and animals and also serves as a precursor to adrenaline (epinephrine) in the adrenal medulla.[2][3][4]

## Terminological Preference: A Matter of History and Context

The co-existence of "**epinine**" and "N-methyldopamine" is rooted in historical and contextual factors rather than any chemical or pharmacological difference.

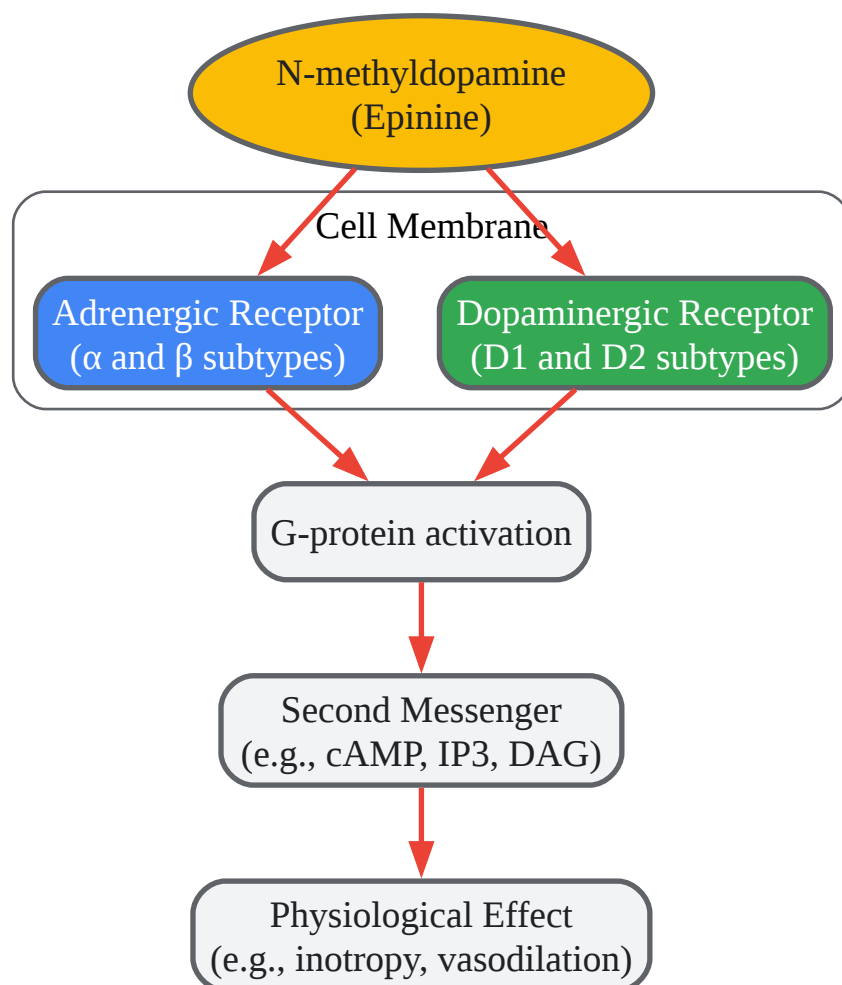
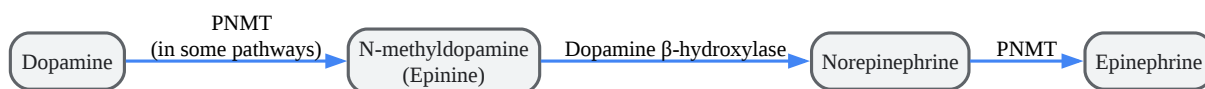
- **Epinine:** The Historical and Commercial Appellation The term "**epinine**" was introduced as a commercial name by the pharmaceutical company Burroughs Wellcome.[3] Its etymology is linked to its close structural and functional relationship with epinephrine. This name is more frequently encountered in older pharmacological literature, particularly in studies focusing on its cardiovascular effects.
- **N-methyldopamine:** The Descriptive, Systematic Name "N-methyldopamine" is the more systematic and descriptive name, clearly identifying the molecule as a methylated derivative of dopamine. This terminology is often favored in modern scientific literature, especially within the field of neuroscience, where a precise description of molecular structure and biosynthetic pathways is paramount. This preference aligns with a broader trend in scientific nomenclature towards more systematic and informative names over historical or commercial ones.

In contemporary research papers, it is common to see both terms used, often with one in parentheses, to ensure clarity for a wider audience, as exemplified by publications that refer to "N-methyldopamine (**epinine**)".[2]

## Biosynthetic and Signaling Pathways

N-methyldopamine is an intermediate in the biosynthesis of epinephrine from dopamine. The pathway involves the methylation of dopamine, a reaction catalyzed by a specific enzyme.

## Biosynthesis of Epinephrine from Dopamine



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